

Safety and Handling of 1-Bromo-4-methylpent-2-yne: A Technical Guide

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Compound of Interest

Compound Name: **1-Bromo-4-methylpent-2-yne**

Cat. No.: **B12980106**

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Disclaimer: This document provides a summary of available safety and handling information. Direct, comprehensive safety and toxicological data for **1-Bromo-4-methylpent-2-yne** is limited. The information presented herein is largely extrapolated from data on analogous compounds, namely 1-Bromo-4-methylpent-2-ene and 1-bromo-4-methylpentane. It is imperative that this compound be handled with extreme caution by trained professionals in a well-equipped laboratory setting, assuming it to be hazardous. A thorough risk assessment should be conducted before any use.

Introduction

1-Bromo-4-methylpent-2-yne is a halogenated alkyne of interest in organic synthesis and potentially in the development of novel pharmaceutical agents. Due to the presence of the reactive propargyl bromide moiety, this compound is expected to be a potent electrophile and lachrymator. This guide aims to provide researchers, scientists, and drug development professionals with a concise overview of the known properties and recommended safety precautions for handling **1-Bromo-4-methylpent-2-yne** and related compounds.

Physicochemical and Hazard Data

Quantitative data for **1-Bromo-4-methylpent-2-yne** is primarily based on computational models. For a comparative understanding, experimental data for analogous compounds are also provided.

Table 1: Computed Physicochemical Properties of 1-Bromo-4-methylpent-2-yne[1]

Property	Value
Molecular Formula	C ₆ H ₉ Br
Molecular Weight	161.04 g/mol
XLogP3	2.4
Hydrogen Bond Donor Count	0
Hydrogen Bond Acceptor Count	0
Rotatable Bond Count	2
Exact Mass	159.98876 Da
Monoisotopic Mass	159.98876 Da
Topological Polar Surface Area	0 Å ²
Heavy Atom Count	7
Complexity	91.2

Table 2: Comparative Physicochemical Data of Analogous Compounds

Property	1-Bromo-4-methylpent-2-ene[1]	1-bromo-4-methylpentane[2]
Molecular Formula	C ₆ H ₁₁ Br	C ₆ H ₁₃ Br
Molecular Weight	163.06 g/mol	165.07 g/mol
Boiling Point	Not available	146 °C
Density	Not available	1.134 g/mL at 25 °C
Refractive Index	Not available	n _{20/D} 1.446

Hazard Identification and GHS Classification

Specific GHS classification for **1-Bromo-4-methylpent-2-yne** is not available. The following classifications for 1-bromo-4-methylpentane should be considered as a minimum precautionary measure.

Table 3: GHS Hazard Classification for 1-bromo-4-methylpentane[4]

Hazard Class	Hazard Category
Flammable liquids	Category 3
Acute toxicity, oral	Category 4
Serious eye damage/eye irritation	Category 2

Signal Word: Warning[3]

Hazard Statements:[3]

- H226: Flammable liquid and vapor.
- H302: Harmful if swallowed.
- H319: Causes serious eye irritation.

Precautionary Statements:[3]

- P210: Keep away from heat, sparks, open flames, and hot surfaces. No smoking.
- P233: Keep container tightly closed.
- P240: Ground/bond container and receiving equipment.
- P241: Use explosion-proof electrical/ventilating/lighting equipment.
- P242: Use only non-sparking tools.

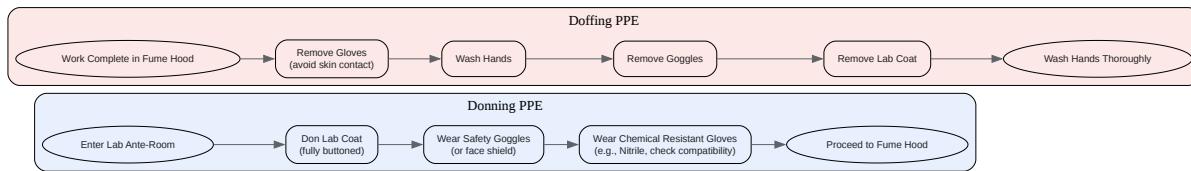
- P243: Take precautionary measures against static discharge.
- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P330: Rinse mouth.
- P337+P313: If eye irritation persists, get medical advice/attention.
- P370+P378: In case of fire: Use dry sand, dry chemical, or alcohol-resistant foam to extinguish.
- P403+P235: Store in a well-ventilated place. Keep cool.
- P501: Dispose of contents/container to an approved waste disposal plant.

Experimental Protocols: Safe Handling Procedures

The following protocols are general guidelines for handling hazardous organic bromides and should be adapted to specific experimental conditions following a thorough risk assessment.

Personal Protective Equipment (PPE)

A detailed workflow for donning and doffing PPE is crucial for minimizing exposure.



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Caption: Personal Protective Equipment (PPE) Workflow.

General Handling and Storage

- Ventilation: All manipulations of **1-Bromo-4-methylpent-2-yne** must be carried out in a certified chemical fume hood with good ventilation.
- Inert Atmosphere: As alkynyl halides can be unstable, handling under an inert atmosphere (e.g., nitrogen or argon) may be necessary, especially for long-term storage or reactions sensitive to air and moisture.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area, away from heat, light, and incompatible materials such as strong oxidizing agents and bases.
- Spills: In case of a small spill, absorb with an inert material (e.g., vermiculite, dry sand) and place in a sealed container for disposal. For larger spills, evacuate the area and follow emergency procedures.

First Aid Measures

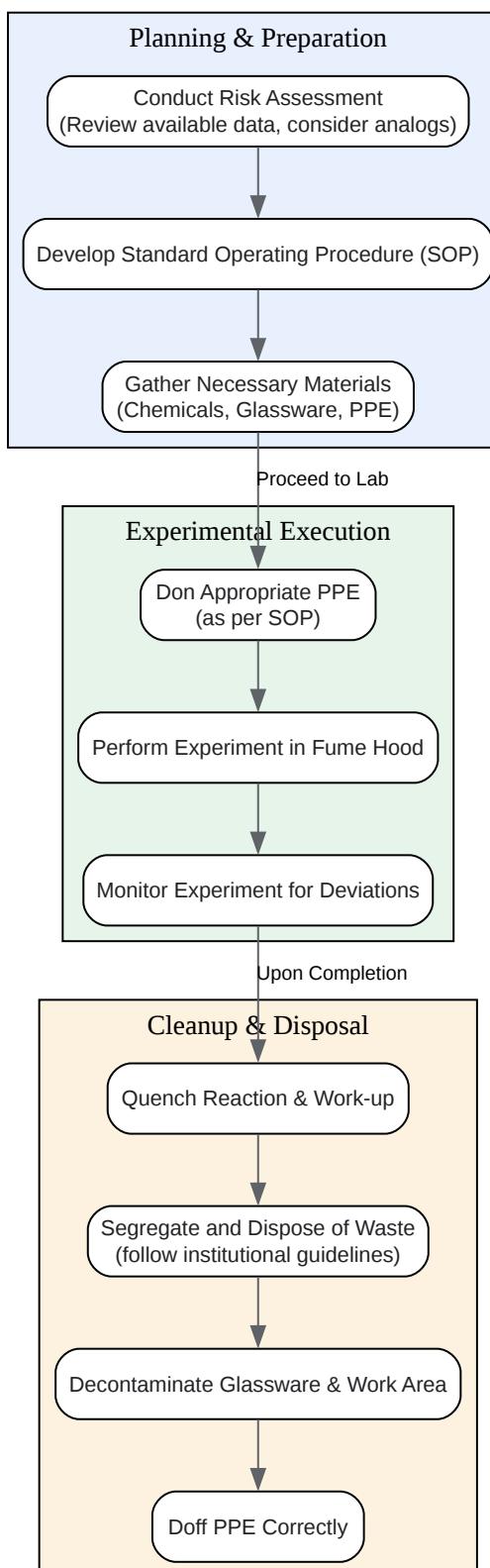
These first aid measures are based on data for analogous bromoalkanes and should be considered as a baseline.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention immediately.

- Skin Contact: Immediately wash skin with soap and plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Call a poison control center or doctor immediately.
- Inhalation: Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.

Logical Relationship for Safe Chemical Handling

The following diagram illustrates the logical flow of considerations and actions for safely handling a potentially hazardous chemical like **1-Bromo-4-methylpent-2-yne**.

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